# Comprehensive Technical Guide: 1-(4-Methoxybenzyl)-1H-imidazole-2-thiol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-(4-methoxybenzyl)-1H-imidazole-2-thiol* |
| *CAS No.:* | *95460-09-6* |
| *Cat. No.:* | *B2515897* |

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## Executive Summary

In the landscape of heterocyclic medicinal chemistry, **1-(4-methoxybenzyl)-1H-imidazole-2-thiol** (CAS 95460-09-6) serves as a highly versatile building block and pharmacological intermediate[1]. Characterized by its dual reactivity profile—combining a nucleophilic sulfur center with a lipophilic, cleavable protecting group—this compound is instrumental in the synthesis of enzyme inhibitors and metal-chelating agents. This whitepaper deconstructs the structural nomenclature, pharmacological utility, and validated synthetic workflows associated with this crucial thioimidazole derivative.

## Nomenclature, Tautomerism, and Structural Anatomy

Understanding the chemical behavior of this molecule requires a precise breakdown of its IUPAC nomenclature and structural dynamics:

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- 1H-imidazole: The parent core is a five-membered heteroaromatic ring containing two nitrogen atoms. The "1H" designation indicates that the saturated nitrogen (N1) is the site of substitution.
- 2-thiol: A sulfhydryl (-SH) group is positioned at the C2 carbon, situated directly between the two nitrogen atoms.
- 1-(4-methoxybenzyl): The N1 position is functionalized with a 4-methoxybenzyl (PMB) moiety.

Thiol-Thione Tautomerism: While the IUPAC name specifies the "-thiol" form, the molecule exists in a dynamic equilibrium with its thione tautomer, formally named 1-[(4-methoxyphenyl)methyl]-2,3-dihydro-1H-imidazole-2-thione[1]. In polar solvents and the solid state, the thione form often predominates due to the thermodynamic stabilization of the N-H bond and extensive intermolecular hydrogen bonding. However, under basic conditions, the thiolate anion is generated, driving reactivity toward S-alkylation rather than N-alkylation.

## Pharmacological Significance: DBH Inhibition

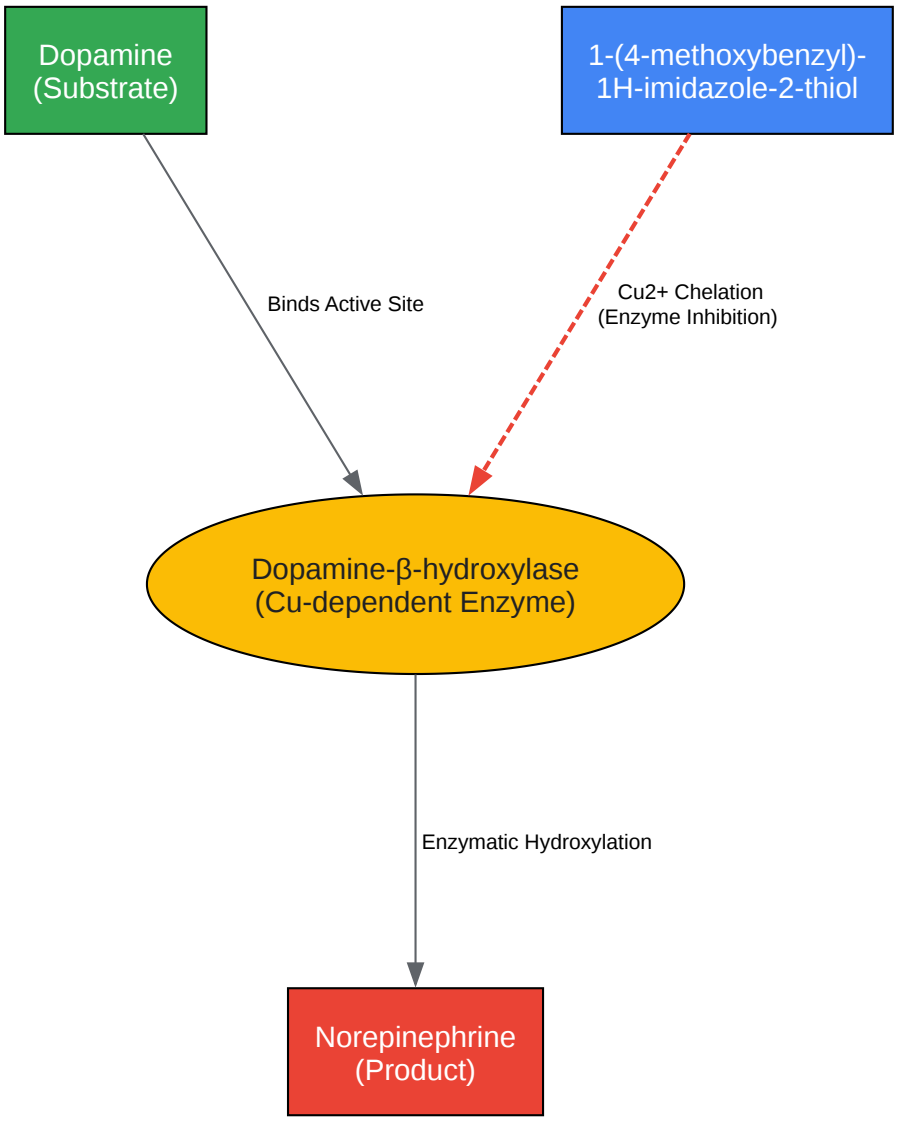
The primary clinical and research application of **1-(4-methoxybenzyl)-1H-imidazole-2-thiol** is its role as an advanced intermediate in the synthesis of Dopamine-

-hydroxylase (DBH) inhibitors[2]. DBH is a copper-dependent enzyme responsible for the biosynthesis of norepinephrine from dopamine. Overactivity of this pathway is implicated in cardiovascular pathologies, including hypertension and congestive heart failure.

The 2-mercaptoimidazole core acts as a potent pharmacophore by chelating the Cu

ions at the active site of DBH, thereby halting enzymatic turnover. The N1-PMB group serves a dual purpose: it enhances the lipophilicity of the molecule to improve tissue penetration, and it acts as a synthetic anchor that can be selectively cleaved to tune the pharmacokinetic profile of the final drug candidate[3].

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Fig 1: Mechanism of DBH enzyme inhibition via copper chelation by the 2-mercaptoimidazole core.

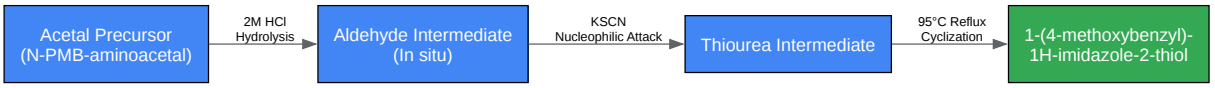
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# Chemical Synthesis Workflow

The construction of the 1-substituted-1H-imidazole-2-thiol scaffold is typically achieved via a modified Wohl-Marckwald synthesis[4]. This one-pot, two-step process leverages an N-substituted aminoacetal and a thiocyanate salt.

Causality in Reaction Design: Hydrochloric acid (HCl) is utilized not merely as a solvent, but as a dual-purpose catalyst. First, it drives the hydrolysis of the stable diethyl acetal precursor to unmask a highly reactive aldehyde. Second, the acidic medium protonates the thiocyanate, facilitating the nucleophilic attack by the secondary amine to form a thiourea intermediate. Subsequent heating to 95°C provides the thermodynamic energy required to drive the intramolecular cyclization and dehydration, yielding the aromatic imidazole ring[4].

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Fig 2: Acid-catalyzed one-pot synthesis of **1-(4-methoxybenzyl)-1H-imidazole-2-thiol**.

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# Experimental Protocols

## Protocol A: De Novo Synthesis of the Thioimidazole Core

This protocol is designed as a self-validating system; the successful cyclization is visually confirmed by the precipitation of the hydrophobic product from the aqueous acidic medium upon cooling.

- Acetal Hydrolysis: In a 250 mL round-bottom flask equipped with a magnetic stir bar, suspend 50 mmol of 2,2-diethoxy-N-(4-methoxybenzyl)ethanamine in 100 mL of 2 M HCl. Stir vigorously at room temperature for 30 minutes to ensure complete unmasking of the aldehyde[4].

- Thiocyanate Addition: Add 60 mmol (1.2 equivalents) of Potassium Thiocyanate (KSCN) directly to the acidic mixture[4].

- Cyclization: Attach a reflux condenser and heat the reaction mixture to 95–100 °C for 3 hours. Monitor the disappearance of the thiourea intermediate via TLC (Eluent: EtOAc/Hexane 1:1).

- Isolation: Remove the heat source and allow the flask to cool to 4 °C in an ice bath. The target compound, **1-(4-methoxybenzyl)-1H-imidazole-2-thiol**, will precipitate as an off-white solid. Filter under vacuum, wash with cold deionized water, and dry under high vacuum.

## Protocol B: Downstream Functionalization & Deprotection

To synthesize active DBH inhibitors like 2-(2-aminoethylthio)-1-(4-hydroxybenzyl)imidazole, the PMB group must be cleaved post-alkylation[3].

- S-Alkylation: React **1-(4-methoxybenzyl)-1H-imidazole-2-thiol** with 2-bromoethanamine hydrobromide in the presence of a mild base (e.g., K

  CO

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) to yield the S-alkylated intermediate[3].

- PMB Cleavage (Causality of Reagents): Dissolve the intermediate in anhydrous methylene chloride (CH

  Cl

  ). Methylene chloride is chosen as it is a non-coordinating, aprotic solvent that will not quench the Lewis acid.

- BBr

  Addition: Dropwise, add Boron Tribromide (BBr

  ) at -78 °C. BBr

  selectively coordinates to the methoxy oxygen, weakening the methyl-oxygen bond and driving the cleavage to yield the 4-hydroxybenzyl derivative[3]. Quench carefully with methanol before aqueous workup.

# Quantitative Data Summaries

Table 1: Physicochemical Properties[1][5]

| Property | Value |
|---|---|
| IUPAC Name | **1-(4-methoxybenzyl)-1H-imidazole-2-thiol** |
| CAS Registry Number | 95460-09-6 |

| Molecular Formula | C

H

N

OS | | Molar Mass | 220.29 g/mol | | PubChem CID | 13477989 | | Typical Purity (R&D) |

95% | | Appearance | Off-white to pale yellow solid |

Table 2: Standard Reaction Stoichiometry (50 mmol Scale)[4]

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| Reagent | MW ( g/mol ) | Equivalents | Mass / Volume | Functional Role |
|---|---|---|---|---|
| **N-PMB-aminoacetal** | **253.34** | **1.0 eq** | **12.67 g** | **Primary Substrate** |
| Potassium Thiocyanate | 97.18 | 1.2 eq | 5.83 g | Sulfur/Carbon Source |

| Hydrochloric Acid (2M) | 36.46 | Excess | 100 mL | Catalyst & Solvent |

# References

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# Sources


- 1. americanelements.com [americanelements.com]
- 2. 2-(2-Aminoethylthio)-1-(4-methoxyphenyl)imidazole - CAS号 124053-13-0 - 摩熵化学 [molaid.com]
- 3. prepchem.com [prepchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. 1-(4-Methoxybenzyl)-1H-imidazole-2-thiol, 5G | Labscoop [labscoop.com]
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